

# Physical and chemical properties of 3-Ethyl-2-methyl-2-pentene

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## An In-depth Technical Guide to 3-Ethyl-2-methyl-2-pentene

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Ethyl-2-methyl-2-pentene**, tailored for researchers, scientists, and professionals in drug development.

## Core Physical and Chemical Properties

**3-Ethyl-2-methyl-2-pentene**, with the CAS number 19780-67-7, is an unsaturated hydrocarbon.<sup>[1][2]</sup> Its structure features a carbon-carbon double bond, which is characteristic of alkenes. The molecular formula for this compound is C8H16.<sup>[1][2][3][4]</sup>

The physical characteristics of **3-Ethyl-2-methyl-2-pentene** are summarized in the table below. These properties are crucial for its handling, purification, and use in various experimental settings.

Property	Value	Source
Molecular Formula	C8H16	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	112.21 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	113-117 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	-103.01 °C (estimate)	<a href="#">[2]</a>
Density	0.7388 - 0.739 g/cm <sup>3</sup> at 16-20 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Refractive Index	1.4222 - 1.425	<a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	15.6 °C	<a href="#">[2]</a>
XLogP3	3.14280 - 3.8	<a href="#">[1]</a> <a href="#">[2]</a>

As an alkene, **3-Ethyl-2-methyl-2-pentene**'s chemical behavior is dominated by the reactivity of its carbon-carbon double bond. It can undergo various addition reactions, such as hydrogenation, halogenation, and hydrohalogenation. The presence of allylic protons also makes it susceptible to oxidation at those positions.

## Experimental Protocols

Detailed methodologies for the purification and characterization of **3-Ethyl-2-methyl-2-pentene** are outlined below.

A common method for purifying **3-Ethyl-2-methyl-2-pentene** is through preparative gas-liquid chromatography (GLC).[\[3\]](#)[\[6\]](#)

- Methodology:
  - Prepare a GLC column packed with 20% squalene on Chromosorb P.
  - Set the column temperature to 70°C.
  - Inject the crude sample of **3-Ethyl-2-methyl-2-pentene** into the gas chromatograph.
  - Collect the fraction corresponding to the purified compound as it elutes from the column.

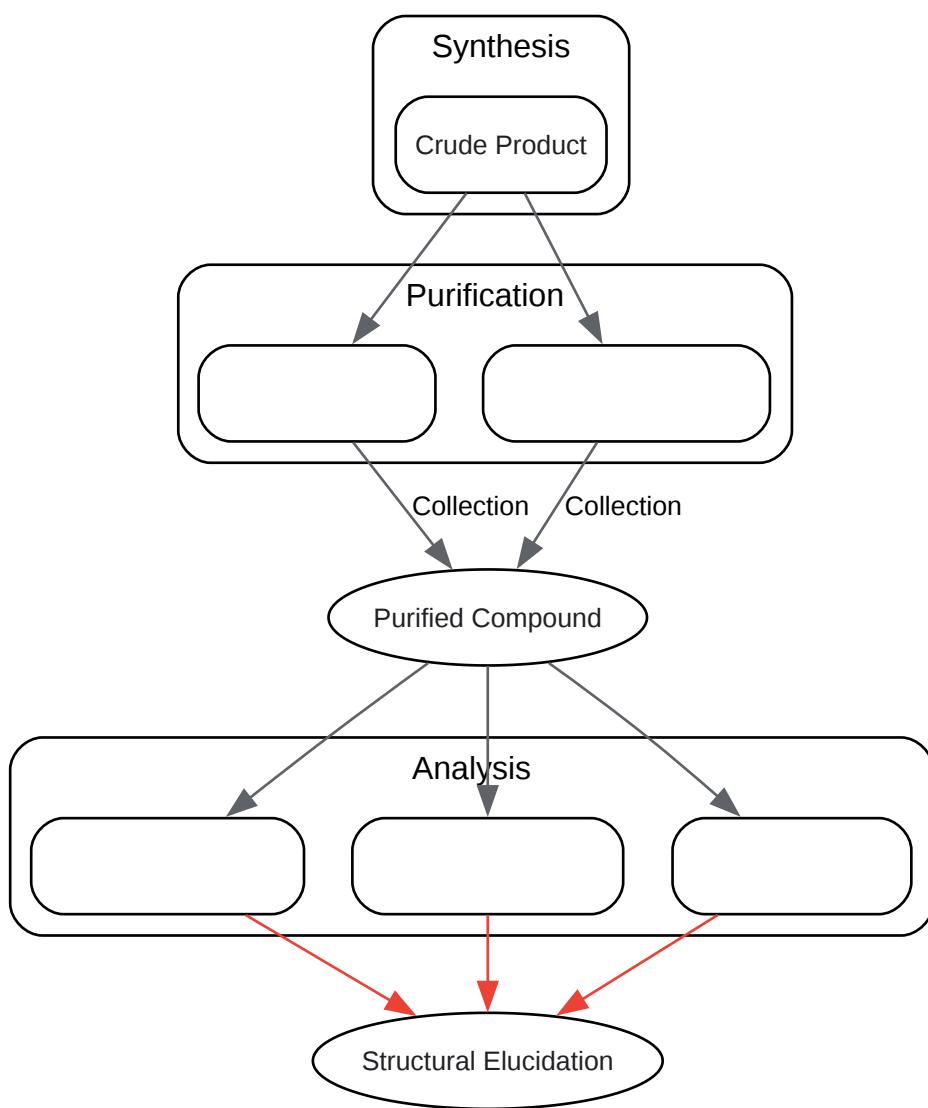
- Alternatively, fractional distillation under an inert atmosphere can be employed.[6] It is noteworthy that this compound can form an azeotrope with methoxyethanol.[6]

Spectroscopic techniques are essential for the structural elucidation and confirmation of **3-Ethyl-2-methyl-2-pentene**.

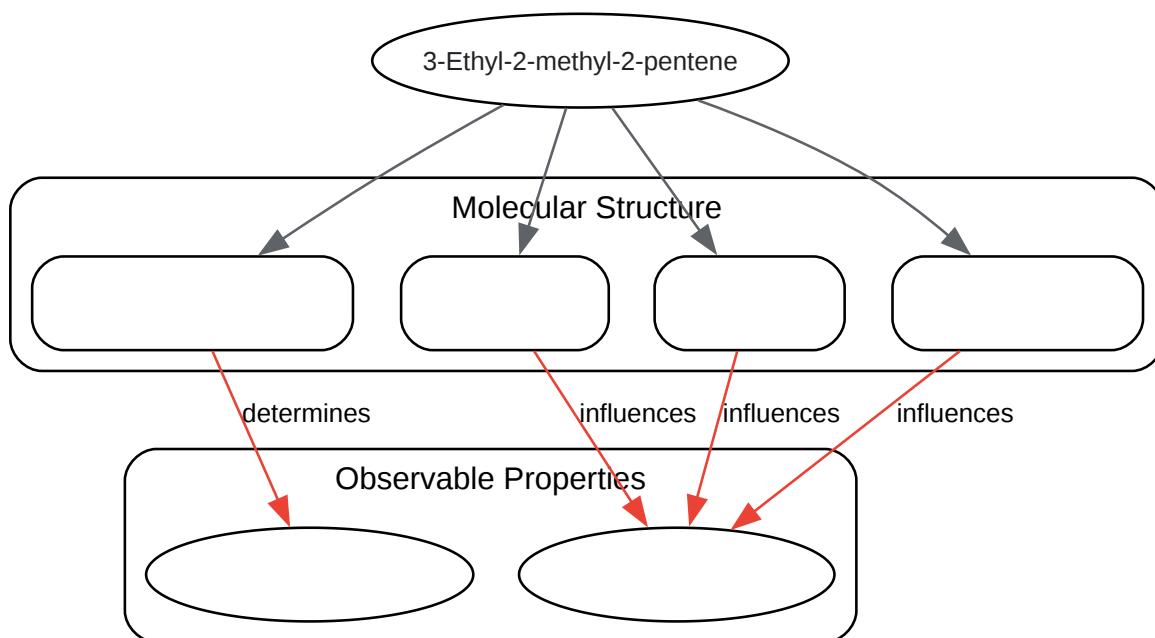
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: Provides information about the number and types of hydrogen atoms in the molecule.[1]
  - $^{13}\text{C}$  NMR: Reveals the number and types of carbon atoms present.[1][7] The spectrum for **3-Ethyl-2-methyl-2-pentene** has been reported in the literature.[7]
- Mass Spectrometry (MS):
  - Used to determine the molecular weight and fragmentation pattern of the compound. Electron ionization (EI) is a common method for generating the mass spectrum.[4]
- Infrared (IR) Spectroscopy:
  - Provides information about the functional groups present in the molecule. For **3-Ethyl-2-methyl-2-pentene**, the characteristic C=C stretching vibration of the alkene group would be a key feature in the IR spectrum.

## Visualizations

The following diagrams illustrate key experimental and logical workflows related to the study of **3-Ethyl-2-methyl-2-pentene**.

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Experimental Workflow for Characterization



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### Structure-Property Relationship

## Safety and Handling

While specific GHS classification for **3-Ethyl-2-methyl-2-pentene** is not readily available, related compounds like 3-ethyl-2-pentene are classified as highly flammable liquids and vapors that can cause skin and serious eye irritation, as well as respiratory irritation.[8] General precautions for handling flammable and potentially irritating organic compounds should be followed. This includes working in a well-ventilated area, using personal protective equipment such as gloves and safety glasses, and avoiding sources of ignition.[8][9][10]

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